

Application Notes and Protocols for CAY10614

Intraperitoneal Injection

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Compound of Interest

Compound Name: CAY10614

Cat. No.: B157800

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Introduction

CAY10614 is a potent antagonist of Toll-like receptor 4 (TLR4), a key receptor in the innate immune system.[1][2][3] TLR4 is activated by lipopolysaccharide (LPS), a component of the outer membrane of Gram-negative bacteria, triggering an inflammatory cascade.[4] By inhibiting the lipid A-induced activation of TLR4, **CAY10614** can modulate the inflammatory response.[1][2][3][4] This makes it a valuable tool for studying the role of TLR4 in various pathological conditions, including sepsis and inflammatory disorders. In preclinical studies, **CAY10614** has been shown to improve survival in mouse models of lethal endotoxin shock.[1][2]

These application notes provide a detailed protocol for the intraperitoneal (i.p.) injection of **CAY10614** in mice, based on published in vivo studies. The protocol includes information on dosage, vehicle preparation, and administration, as well as guidelines for post-injection monitoring.

Data Presentation

CAY10614 Properties

Property	Value	Reference
Mechanism of Action	TLR4 Antagonist	[1][2][3]
IC50	1.675 μ M (for lipid A-induced TLR4 activation in HEK293 cells)	[1][2][3]
Molecular Formula	C ₄₂ H ₇₈ INO ₂	[4]
Formula Weight	756.0 g/mol	[4]
Solubility	DMSO: 12.5 mg/mL (with ultrasonic and warming to 60°C)	[3]
DMF: 0.15 mg/mL	[4]	

In Vivo Intraperitoneal Injection Parameters (Mouse Model)

Parameter	Recommendation	Reference
Dosage	10 mg/kg	[1]
Vehicle	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	[1]
Injection Volume	10 mL/kg	[5]
Frequency	Single dose, 30 minutes prior to LPS challenge	[1]
Needle Gauge	25-27 G	[6]

Experimental Protocols

Preparation of CAY10614 Formulation for Intraperitoneal Injection

This protocol is for the preparation of a 1 mg/mL stock solution and a subsequent working solution for intraperitoneal injection in mice.

Materials:

- **CAY10614** powder
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Sterile Saline (0.9% NaCl)
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Prepare a 10 mg/mL stock solution in DMSO:
 - Weigh the required amount of **CAY10614** powder.
 - Dissolve the powder in DMSO to achieve a final concentration of 10 mg/mL.
 - Vortex thoroughly to ensure complete dissolution. Gentle warming and sonication may be required.^[3]
- Prepare the vehicle solution:
 - In a sterile tube, combine the following components in the specified ratios to prepare the final injection vehicle:
 - 40% PEG300

- 5% Tween-80
- 45% Saline
- Prepare the final **CAY10614** injection solution (1 mg/mL):
 - To prepare 1 mL of the final injection solution, add 100 µL of the 10 mg/mL **CAY10614** stock solution in DMSO to 900 µL of the pre-prepared vehicle solution (40% PEG300, 5% Tween-80, 45% Saline).
 - Vortex the final solution thoroughly to ensure it is a homogenous suspension.[\[1\]](#)

Intraperitoneal Injection Protocol in Mice

This protocol describes the standard procedure for administering **CAY10614** via intraperitoneal injection to mice.

Materials:

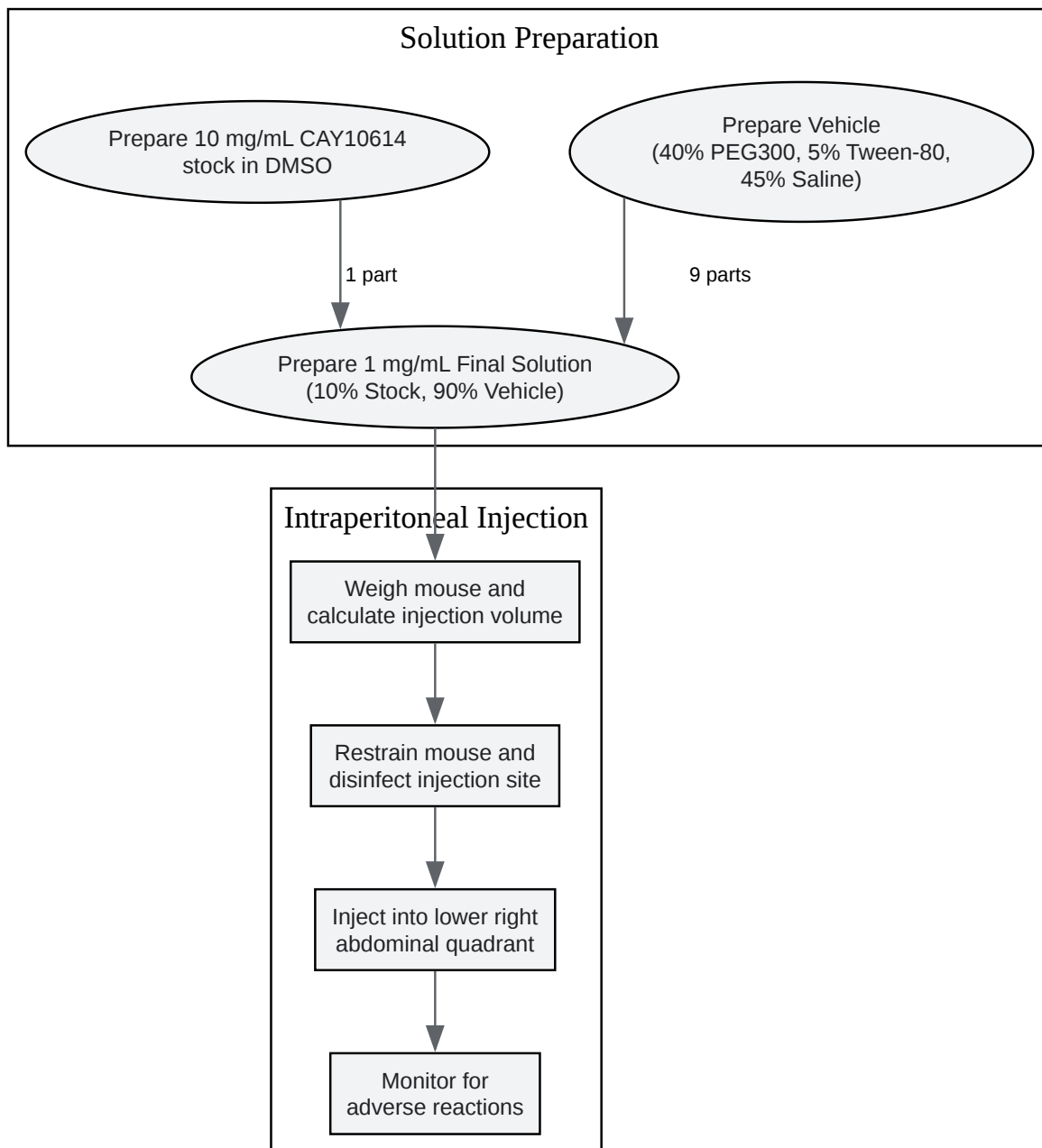
- Prepared **CAY10614** injection solution
- Sterile 1 mL syringes
- Sterile needles (25-27 gauge)
- 70% Ethanol
- Sterile gauze pads
- Appropriate animal restraint device

Procedure:

- Animal Preparation:
 - Weigh the mouse accurately to determine the correct injection volume. The recommended injection volume is 10 mL/kg body weight.[\[5\]](#)
- Syringe Preparation:

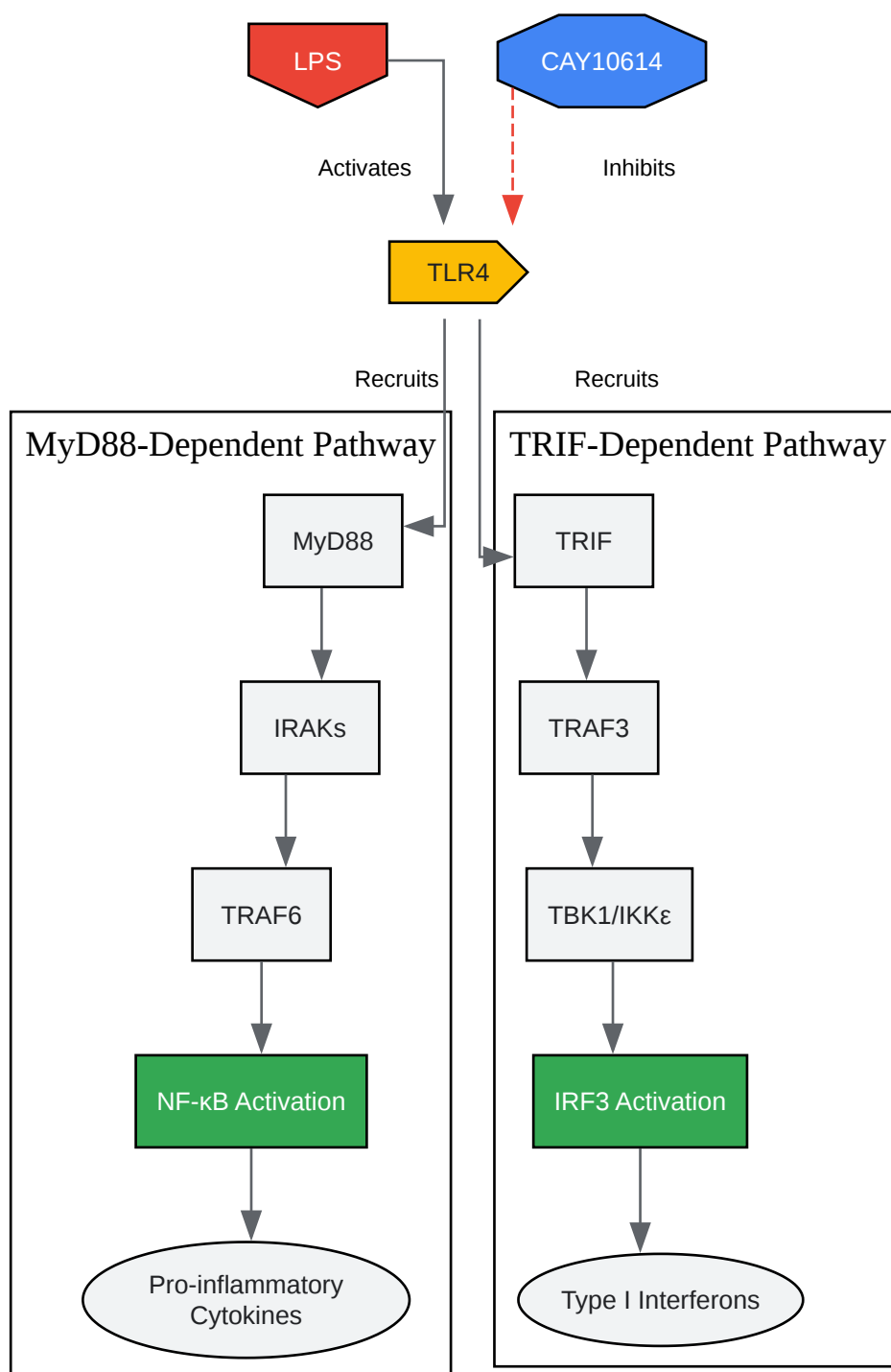
- Draw the calculated volume of the **CAY10614** injection solution into a sterile 1 mL syringe fitted with a 25-27 gauge needle.
- Remove any air bubbles from the syringe.
- Restraint and Injection Site Disinfection:
 - Properly restrain the mouse to expose the abdomen.
 - Disinfect the injection site, located in the lower right quadrant of the abdomen, with a sterile gauze pad soaked in 70% ethanol. This location helps to avoid puncturing the cecum or urinary bladder.^[6]
- Intraperitoneal Injection:
 - Insert the needle, bevel up, at a 30-40 degree angle into the peritoneal cavity.^[6]
 - Aspirate gently by pulling back the plunger to ensure that the needle has not entered a blood vessel or organ. If blood or any fluid is aspirated, withdraw the needle and reinject at a different site with a new sterile needle.
 - Slowly and steadily inject the entire volume of the solution into the peritoneal cavity.
 - Withdraw the needle smoothly.
- Post-Injection Monitoring:
 - Return the mouse to its cage and monitor for any immediate adverse reactions such as bleeding at the injection site, signs of pain (e.g., writhing, vocalization), or respiratory distress.
 - Continue to monitor the animal for at least 24 hours for signs of peritonitis (abdominal swelling, lethargy, hunched posture), dehydration, or other signs of distress.^[6] Provide supportive care as needed and consult with a veterinarian if adverse effects are observed.

Mandatory Visualization



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Caption: Experimental workflow for **CAY10614** intraperitoneal injection.



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Caption: **CAY10614** inhibits the TLR4 signaling pathway.

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